

Sichere Handhabung und Entsorgung von Ammoniumchromat-Abfällen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammoniumchromat

Cat. No.: B12040523

[Get Quote](#)

Willkommen im Technischen Support-Center für den sicheren Umgang mit Chemikalien. Dieser Leitfaden bietet detaillierte Informationen, Anleitungen zur Fehlerbehebung und häufig gestellte Fragen zur sicheren Handhabung und Entsorgung von **Ammoniumchromat**-Abfällen, die speziell auf Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung zugeschnitten sind.

Häufig gestellte Fragen (FAQs)

F1: Was sind die Hauptgefahren von **Ammoniumchromat**? **Ammoniumchromat** ist eine hochgefährliche Verbindung. Es ist als krebserregend eingestuft, insbesondere bei Aufnahme über die Atemwege.[1][2] Es ist ein starkes Oxidationsmittel und kann Brände verstärken.[3][4] Darüber hinaus ist es akut toxisch bei Verschlucken oder Einatmen, verursacht schwere Hautverätzungen und Augenschäden und kann allergische Hautreaktionen oder asthmatische Symptome auslösen.[4][5] Die Substanz ist zudem sehr giftig für Wasserorganismen mit langfristiger Wirkung.[1][5]

F2: Welche persönliche Schutzausrüstung (PSA) ist für den Umgang mit **Ammoniumchromat** erforderlich? Beim Umgang mit **Ammoniumchromat** ist eine umfassende persönliche Schutzausrüstung unerlässlich. Dazu gehören:

- Augen-/Gesichtsschutz: Chemikalienschutzbrille und Gesichtsschutz.[6]
- Handschutz: Undurchlässige Chemikalienschutzhandschuhe (z. B. aus Nitrilkautschuk) mit einer vom Hersteller bestätigten Durchbruchzeit von >1 Stunde für Cr(VI)-Verbindungen.[6]

[7]

- Körperschutz: Chemikalienschutzanzug (z. B. Typ 5, EN ISO 13982-1), um Hautkontakt zu vermeiden.[2]
- Atemschutz: Bei Staubentwicklung oder Aerosolbildung ist eine Halbmaske mit Partikelfilter der Klasse P3 oder eine partikelfiltrierende Halbmaske (FFP3) zu verwenden.[2][8]

F3: Wie sollte **Ammoniumchromat** gelagert werden? **Ammoniumchromat** muss in dicht verschlossenen Behältern an einem gut belüfteten Ort gelagert werden.[9] Es sollte von brennbaren Materialien, Reduktionsmitteln und unverträglichen Stoffen ferngehalten werden, da es aufgrund seiner oxidierenden Eigenschaften gefährlich reagieren kann.[1][5] Mischen mit brennbaren Stoffen ist unbedingt zu verhindern.[5]

F4: Wie entsorge ich **Ammoniumchromat**-Abfälle ordnungsgemäß? **Ammoniumchromat**-Abfälle gelten als Sonderabfall und dürfen nicht in den normalen Abfall oder das Abwasser gelangen.[3][6] Die Entsorgung muss über ein zugelassenes Entsorgungsunternehmen erfolgen.[10][11] Kleinere Mengen aus dem Labor müssen in speziell gekennzeichneten, dicht verschlossenen Behältern gesammelt werden.[12] Kontaktieren Sie den Sicherheitsbeauftragten Ihrer Einrichtung, um die korrekten Verfahren für die Sammlung und Entsorgung zu klären.

Anleitung zur Fehlerbehebung

Problem: Es wurde eine kleine Menge festen **Ammoniumchromats** verschüttet.

- Lösung:
 - Evakuieren und Absperren: Unbeteiligte Personen aus dem Bereich entfernen.
 - Belüftung sicherstellen: Für ausreichende Belüftung sorgen, um die Einatmung von Stäuben zu minimieren.[3]
 - PSA anlegen: Die vollständige persönliche Schutzausrüstung anlegen, einschließlich Atemschutz (P3/FFP3-Filter).[2]

- Staubbildung vermeiden: Das verschüttete Material vorsichtig und trocken aufnehmen. Nicht kehren oder Druckluft verwenden. Ein Anfeuchten des Materials kann die Staubbildung reduzieren.[8]
- Sammeln: Das aufgenommene Material in einen geeigneten, dicht verschließbaren und korrekt gekennzeichneten Behälter für Sondermüll geben.[3][10]
- Reinigung: Den Bereich nach der Aufnahme gründlich mit einem feuchten Tuch reinigen. Die verwendeten Reinigungsmaterialien ebenfalls als Sondermüll behandeln.
- Meldung: Den Vorfall dem zuständigen Sicherheitsbeauftragten melden.

Problem: Haut- oder Augenkontakt mit **Ammoniumchromat** ist aufgetreten.

- Lösung:
 - Hautkontakt: Alle kontaminierten Kleidungsstücke sofort ausziehen. Die betroffene Hautstelle sofort mit viel Wasser abwaschen oder duschen.[5] Suchen Sie umgehend ärztliche Hilfe auf.
 - Augenkontakt: Eventuell vorhandene Kontaktlinsen nach Möglichkeit entfernen. Die Augen bei geöffneten Lidern mindestens 10 Minuten lang reichlich mit sauberem, fließendem Wasser spülen.[5] Sofort einen Arzt oder Augenarzt aufsuchen.

Problem: **Ammoniumchromat** wurde versehentlich eingeatmet.

- Lösung:
 - Die betroffene Person sofort an die frische Luft bringen.[5]
 - Bei unregelmäßiger Atmung oder Atemstillstand sofort ärztlichen Beistand suchen und Erste-Hilfe-Maßnahmen einleiten.[5]
 - Auch bei anfänglicher Symptommfreiheit ist eine sofortige ärztliche Vorstellung zwingend erforderlich, da die Substanz als lebensgefährlich bei Einatmen eingestuft ist.[4]

Quantitative Datenzusammenfassung

Die folgenden Tabellen fassen wichtige quantitative Daten für **Ammoniumchromat** zusammen.

Tabelle 1: Physikalische und chemische Eigenschaften

Eigenschaft	Wert	Quelle
Molare Masse	152,07 g/mol	[1]
Aggregatzustand	Fest (gelbe Kristalle)	[1]
Dichte	1,8 - 1,91 g/cm ³	[1][13]
Zersetzungspunkt	185 °C	[1]

| Wasserlöslichkeit | Gut (340 g/L bei 20 °C) |[1] |

Tabelle 2: GHS-Gefahrenklassifizierung (Auswahl)

Gefahrenklasse	Gefahrenhinweis (H-Satz)	Piktogramm	Quelle
Oxidierender Feststoff, Kat. 2	H272: Kann Brand verstärken; Oxidationsmittel.	GHS03	[4]
Akute Toxizität (oral), Kat. 3	H301: Giftig bei Verschlucken.	GHS06	[4]
Akute Toxizität (inhalativ), Kat. 2	H330: Lebensgefahr bei Einatmen.	GHS06	[4]
Ätz-/Reizwirkung auf die Haut, Kat. 1B	H314: Verursacht schwere Verätzungen der Haut und schwere Augenschäden.	GHS05	[5]
Sensibilisierung der Atemwege, Kat. 1	H334: Kann bei Einatmen Allergie, asthmaartige Symptome oder Atembeschwerden verursachen.	GHS08	[1]
Karzinogenität, Kat. 1B	H350i: Kann bei Einatmen Krebs erzeugen.	GHS08	[1]

| Gewässergefährdend, chronisch Kat. 1 | H410: Sehr giftig für Wasserorganismen mit langfristiger Wirkung. | GHS09 [\[5\]](#) |

Tabelle 3: Arbeitsplatzgrenzwerte (berechnet als Cr(VI))

Organisation/L and	Grenzwert (TWA*)	Grenzwert (STEL **)	Einheit	Quelle
Schweiz (MAK)	5	-	µg/m ³	[1]
ACGIH (USA)	0,2	0,5	µg/m ³	[13]
NIOSH (USA)	0,2	-	µg/m ³	[13]
OSHA (USA)	-	100 (Ceiling***)	µg/m ³	[13]

*TWA: Time-Weighted Average (Zeitgewichteter Mittelwert über 8 Stunden) **STEL: Short-Term Exposure Limit (Kurzzeitgrenzwert) ***Ceiling: Konzentration, die zu keinem Zeitpunkt überschritten werden darf

Detaillierte Versuchsprotokolle

Protokoll: Chemische Behandlung kleiner Mengen wässriger Chromat-Abfälle im Labor

Dieses Protokoll beschreibt die Reduktion von hochtoxischem Chrom(VI) zu weniger toxischem Chrom(III), das anschließend ausgefällt wird. Dieses Verfahren dient der Vorbehandlung vor der Übergabe an ein Entsorgungsunternehmen und ist nur von geschultem Personal unter einem Abzug durchzuführen.

Materialien:

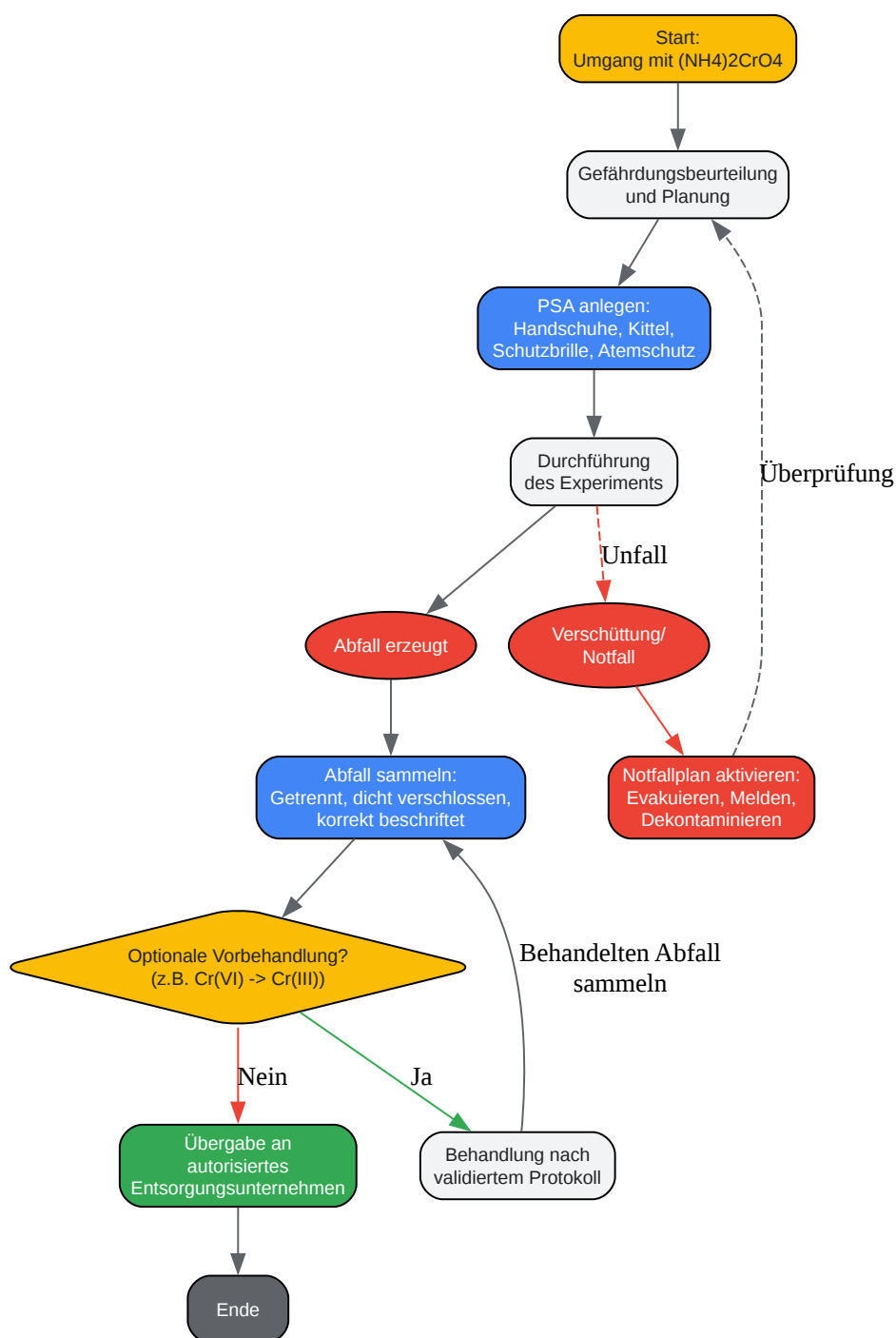
- Wässriger Chromat-Abfall
- Schwefelsäure (H₂SO₄), verdünnt
- Natriumdisulfit (Na₂S₂O₅) oder Natriumbisulfit (NaHSO₃)
- Natriumhydroxid (NaOH)-Lösung
- pH-Meter oder pH-Indikatorpapier
- Magnetrührer und Rührfisch
- Bechergläser

Vorgehensweise:

- **Ansäuern:** Den wässrigen Chromat-Abfall in ein Becherglas geben und unter ständigem Rühren vorsichtig mit verdünnter Schwefelsäure auf einen pH-Wert von 2-3 einstellen. Die gelbe Farbe der Lösung sollte sich nach orange ändern (Bildung von Dichromat).
- **Reduktion:** Langsam und portionsweise festes Natriumdisulfit oder eine konzentrierte Lösung davon zugeben. Die Reaktion ist exotherm. Die orange/rote Farbe der Lösung wird zu einem trüben Grün wechseln, was die erfolgreiche Reduktion von Cr(VI) zu Cr(III) anzeigt. Rühren Sie für mindestens eine Stunde, um eine vollständige Reaktion sicherzustellen.
- **Neutralisation und Fällung:** Unter weiterem Rühren langsam Natriumhydroxid-Lösung zugeben, um den pH-Wert auf 8-9 zu erhöhen. Dabei fällt Chrom(III)hydroxid als graugrüner, gelatinöser Niederschlag aus.
- **Abtrennung:** Den Niederschlag absetzen lassen. Den Überstand dekantieren oder abfiltrieren. Der Überstand kann nach einer Überprüfung des pH-Wertes und des Restchromgehalts (falls erforderlich) neutralisiert und dem Abwasser zugeführt werden (lokale Vorschriften beachten!).
- **Entsorgung des Niederschlags:** Der Chrom(III)hydroxid-Niederschlag wird als schwermetallhaltiger Feststoffabfall gesammelt und dem zuständigen Entsorgungsunternehmen übergeben.

Visualisierungen

Nachfolgend finden Sie einen Arbeitsablauf für die sichere Handhabung und Entsorgung von **Ammoniumchromat**-Abfällen.



Arbeitsablauf: Handhabung und Entsorgung von Ammoniumchromat

[Click to download full resolution via product page](#)

Abbildung 1: Logischer Arbeitsablauf für die sichere Handhabung und Entsorgung.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammoniumchromat – Wikipedia [de.wikipedia.org]
- 2. rp-kassel.hessen.de [rp-kassel.hessen.de]
- 3. pentachemicals.de [pentachemicals.de]
- 4. chemos.de [chemos.de]
- 5. chemos.de [chemos.de]
- 6. sdbl.berndkraft.de [sdbl.berndkraft.de]
- 7. jonesdayreach.com [jonesdayreach.com]
- 8. TRGS 561: Tätigkeiten mit krebserzeugenden Metallen und ihren Verbindungen, 4 Allgemeine Schutzmaßnahmen [vorschriften.bgn-branchenwissen.de]
- 9. carlroth.com:443 [carlroth.com:443]
- 10. seilnacht.com [seilnacht.com]
- 11. physik.unibas.ch [physik.unibas.ch]
- 12. uni-goettingen.de [uni-goettingen.de]
- 13. AMMONIUM CHROMATE | 7788-98-9 [chemicalbook.com]
- To cite this document: BenchChem. [Sichere Handhabung und Entsorgung von Ammoniumchromat-Abfällen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12040523#sichere-handhabung-und-entsorgung-von-ammoniumchromat-abfaellen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com